

Onzigolide's Dose-Response in Pituitary Cell Lines: An Application Note and Protocol

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Compound of Interest

Compound Name: *Onzigolide*
CAS No.: 778630-77-6
Cat. No.: B15616448

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Introduction

Onzigolide (also known as TBR-760) is a novel chimeric dopamine-somatostatin compound with significant potential in the treatment of pituitary tumors. This molecule exhibits high-affinity binding to both dopamine D2 receptors (D2R) and somatostatin receptor subtype 2 (SSTR2). Its mechanism of action in pituitary tumor cells involves the activation of the ERK1/2 and p38 MAPK signaling pathways, which ultimately leads to the induction of apoptosis and inhibition of cellular proliferation. Furthermore, **Onzigolide** has been observed to suppress the secretion of growth hormone (GH) and prolactin from cultured human pituitary adenoma cells. This application note provides a detailed protocol for generating a dose-response curve for **Onzigolide** in pituitary cell lines to evaluate its anti-proliferative and hormone-inhibitory effects.

Data Presentation

The following tables summarize the quantitative data on **Onzigolide**'s efficacy in inhibiting pituitary tumor cell proliferation. The data is derived from in vitro studies on primary cultures of human non-functioning pituitary adenomas (NFPAs).

Table 1: Dose-Response of **Onzigolide** on Pituitary Tumor Cell Proliferation

Onzigolide Concentration (M)	Mean Inhibition of [³ H]thymidine Incorporation (%)	Standard Error of the Mean (SEM)
1.0 x 10 ⁻¹²	15.2	2.1
1.0 x 10 ⁻¹¹	25.8	3.5
1.0 x 10 ⁻¹⁰	32.1	4.2
1.0 x 10 ⁻⁹	33.6	3.7

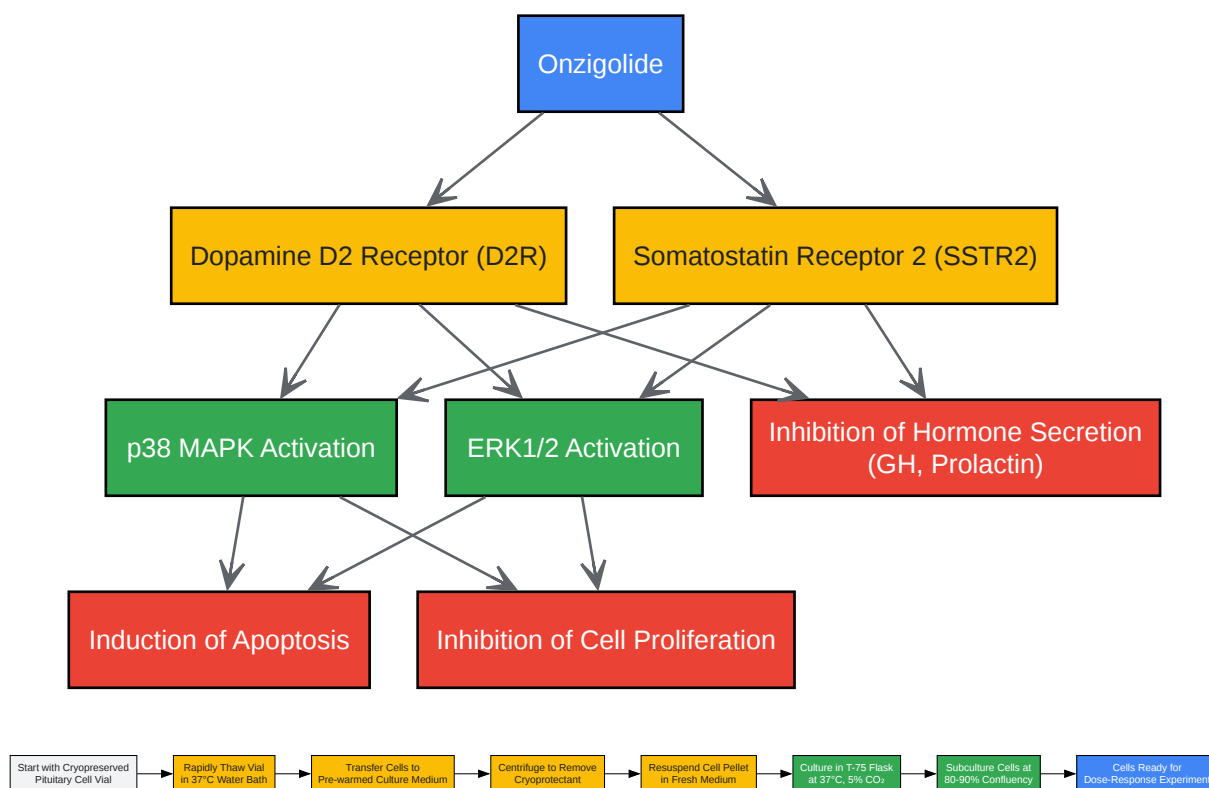
Data adapted from studies on primary human NFPA cultures.

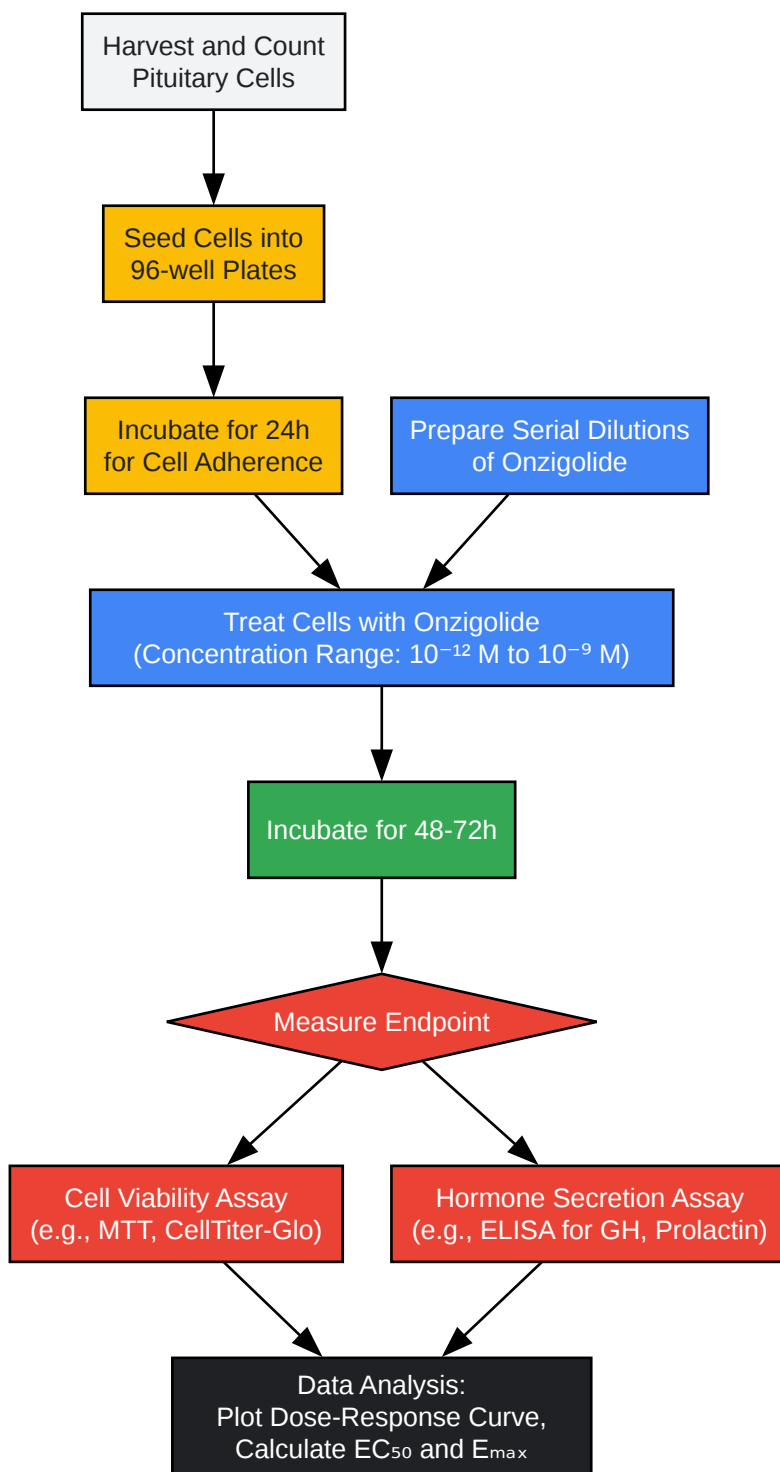
Table 2: Key Efficacy Parameters of **Onzigolide** in Pituitary Tumor Cells

Parameter	Value
EC ₅₀ (Cell Proliferation Inhibition)	1.2 pM[1]
E _{max} (Maximal Inhibition of Cell Proliferation)	-33.6 ± 3.7%[1]

Signaling Pathway

The binding of **Onzigolide** to D2R and SSTR2 on pituitary tumor cells initiates a downstream signaling cascade that inhibits cell growth and hormone secretion.





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References

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